

Synthesis of 2-Hydrazino-4-methylquinoline: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydrazino-4-methylquinoline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **2-Hydrazino-4-methylquinoline**, a valuable intermediate in medicinal chemistry and drug development. The synthesis is a two-step process commencing with the chlorination of 4-methyl-2-hydroxyquinoline, followed by a nucleophilic substitution reaction with hydrazine hydrate. This document details the experimental protocols and provides key quantitative data for the intermediate and final products.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of the starting material, intermediate, and final product.

Table 1: Physicochemical Properties of Compounds

Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
4-Methyl-2-hydroxyquinoline	4-Methylquinolin-2(1H)-one	607-66-9	C ₁₀ H ₉ NO	159.18	221-223[1][2][3][4]	Needle-like crystals[2]
2-Chloro-4-methylquinoline	2-Chloro-4-methylquinoline	634-47-9	C ₁₀ H ₈ ClN	177.63	53-59[5][6]	White crystals or powder[5]
2-Hydrazino-4-methylquinoline	(4-Methylquinolin-2-yl)hydrazine	21703-52-6	C ₁₀ H ₁₁ N ₃	173.21[7]	Not available	Not available

Table 2: Spectral Data

Compound Name	¹ H NMR (δ ppm)	¹³ C NMR (δ ppm)	IR (cm ⁻¹)	Mass Spectrum (m/z)
4-Methyl-2-hydroxyquinoline	Data not available in search results	Data not available in search results	Data not available in search results	Data not available in search results
2-Chloro-4-methylquinoline	Data available in spectral databases[8]	Data available in spectral databases[9]	Data available in spectral databases[10]	Data not available in search results
2-Hydrazino-4-methylquinoline	Data not available in search results	Data not available in search results	Data available for 2-hydrazinoquinoline[11]	Predicted [M+H] ⁺ : 174.10257[12]

Experimental Protocols

The synthesis of **2-Hydrazino-4-methylquinoline** is presented in two key stages:

Step 1: Synthesis of 2-Chloro-4-methylquinoline

The primary method for the synthesis of 2-Chloro-4-methylquinoline involves the chlorination of 4-methyl-2-hydroxyquinoline (also known as 4-methyl-2-quinolone) using phosphorus oxychloride (POCl_3), often in the presence of a base or with phosphorus pentachloride (PCl_5) as a co-reagent.

Detailed Experimental Protocol:

- **Materials:** 4-Methyl-2-hydroxyquinoline, Phosphorus oxychloride (POCl_3).
- **Procedure:** In a round-bottom flask equipped with a reflux condenser and a calcium chloride guard tube, a mixture of 4-methyl-2-hydroxyquinoline and an excess of phosphorus oxychloride is heated under reflux. The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the excess phosphorus oxychloride is removed under reduced pressure. The residue is then carefully poured onto crushed ice with stirring. The resulting mixture is neutralized with a suitable base (e.g., sodium bicarbonate solution) to precipitate the crude product.
- **Purification:** The crude 2-Chloro-4-methylquinoline is collected by filtration, washed with water, and dried. Further purification can be achieved by recrystallization from a suitable solvent such as ethanol or by column chromatography on silica gel.

Step 2: Synthesis of **2-Hydrazino-4-methylquinoline**

The conversion of 2-Chloro-4-methylquinoline to the target compound is achieved through a nucleophilic aromatic substitution reaction with hydrazine hydrate.

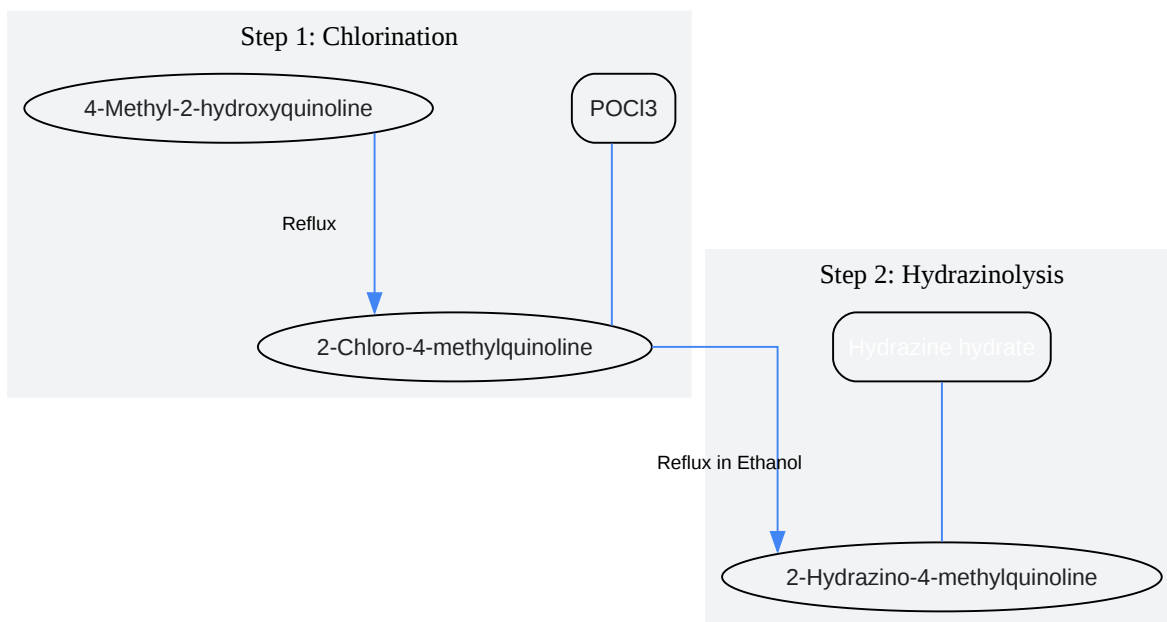
Detailed Experimental Protocol:

- **Materials:** 2-Chloro-4-methylquinoline, Hydrazine hydrate (80% or higher), Ethanol (or another suitable solvent).

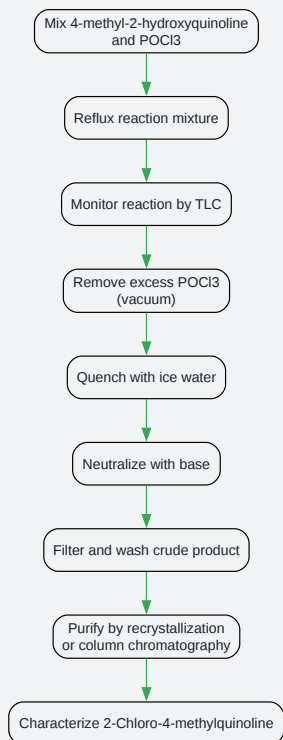
- Procedure: A solution of 2-Chloro-4-methylquinoline in ethanol is treated with an excess of hydrazine hydrate. The reaction mixture is heated at reflux for several hours, with the progress monitored by TLC. After the reaction is complete, the mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- Work-up and Purification: The residue is treated with water to precipitate the crude product. The solid is collected by filtration, washed with cold water, and dried. The crude **2-Hydrazino-4-methylquinoline** can be purified by recrystallization from a suitable solvent like ethanol to afford the pure product.

Reaction Pathway

The overall synthetic scheme is illustrated below.

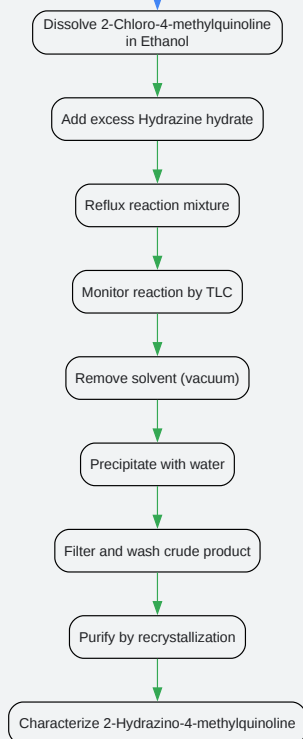


Step 1: Preparation of 2-Chloro-4-methylquinoline



Proceed to next step

Step 2: Synthesis of 2-Hydrazino-4-methylquinoline

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